

Synthesis and Characterization of Cu(II)-Elesclomol: A Technical Guide

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Compound of Interest

Compound Name: *Cu(II)-Elesclomol*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Elesclomol, a potent anticancer agent, exerts its therapeutic effects through the formation of a complex with copper (II) ions. This complex acts as a copper ionophore, disrupting cellular homeostasis and inducing cell death through mechanisms including oxidative stress and the novel pathway of cuproptosis. This technical guide provides a comprehensive overview of the synthesis and characterization of the **Cu(II)-Elesclomol** complex, offering detailed experimental protocols and summarizing key quantitative data. The signaling pathways involved in its mechanism of action are also visually represented to facilitate a deeper understanding for researchers and drug development professionals.

Introduction

Elesclomol (N-malonyl-bis(N'-methyl-N'-thiobenzoyl hydrazide)) is a first-in-class investigational drug that has demonstrated significant antitumor activity. Its mechanism of action is critically dependent on its ability to chelate divalent copper (Cu(II)) ions, forming a lipophilic complex that can readily traverse cellular membranes[1][2]. Once inside the cell, the **Cu(II)-Elesclomol** complex selectively targets mitochondria, where the copper ion is reduced to Cu(I)[1][2]. This

redox cycling leads to the generation of reactive oxygen species (ROS), inducing high levels of oxidative stress that cancer cells, already operating at a heightened basal level of oxidative stress, cannot withstand[3][4]. More recently, a novel form of copper-dependent cell death, termed cuproptosis, has been identified as a key mechanism of Elesclomol's cytotoxicity. This process involves the aggregation of lipoylated mitochondrial enzymes, leading to proteotoxic stress and cell death[5][6]. This guide details the synthesis of the **Cu(II)-Elesclomol** complex and the analytical techniques used for its characterization.

Synthesis of Cu(II)-Elesclomol

The synthesis of **Cu(II)-Elesclomol** is a two-step process involving the synthesis of the Elesclomol ligand followed by its complexation with a copper(II) salt. A convenient and cGMP-suitable method for the synthesis of Elesclomol has been reported, which involves the direct acylation of N-methyl benzothiohydrazide with malonyl chloride[1].

Synthesis of Elesclomol (Ligand)

A synthetic pathway for Elesclomol involves the reaction of N-methyl benzothiohydrazide with malonyl chloride in an appropriate solvent like ethyl acetate (EtOAc)[1]. This method is advantageous as it uses a Class 3 solvent and allows for straightforward purification[1].

Synthesis of Cu(II)-Elesclomol Complex

The **Cu(II)-Elesclomol** complex is formed by reacting the Elesclomol ligand with a copper(II) salt in a 1:1 molar ratio[1][2]. Copper(II) sulfate pentahydrate is a commonly used salt for this reaction, which can be carried out in a solvent system such as aqueous acetone at room temperature[1]. Other copper(II) salts like copper(II) chloride and copper(II) bromide can also be utilized[1].

Experimental Protocols

Synthesis of Elesclomol

Materials:

- N-methyl benzothiohydrazide
- Malonyl chloride

- Ethyl acetate (EtOAc)
- Standard laboratory glassware and stirring equipment
- Purification apparatus (e.g., column chromatography or recrystallization setup)

Procedure:

- Dissolve N-methyl benzothiohydrazide in ethyl acetate in a reaction vessel equipped with a stirrer.
- Slowly add a solution of malonyl chloride in ethyl acetate to the reaction mixture under constant stirring.
- Allow the reaction to proceed at room temperature for a specified time until completion (monitoring by TLC is recommended).
- Upon completion, the crude product can be isolated by filtration.
- Purify the crude Elesclomol by recrystallization from a suitable solvent or by column chromatography to yield a yellow crystalline solid^[1]. The reported yield for this method is in the range of 60-70%^[1].

Synthesis of Cu(II)-Elesclomol

Materials:

- Elesclomol
- Copper(II) sulfate pentahydrate (or other suitable Cu(II) salt)
- Acetone
- Deionized water
- Stirring equipment

Procedure:

- Dissolve Elesclomol in acetone in a reaction vessel.
- In a separate vessel, prepare a solution of copper(II) sulfate pentahydrate in deionized water.
- Slowly add the aqueous solution of the copper(II) salt to the acetone solution of Elesclomol with continuous stirring at room temperature[1].
- A precipitate of the **Cu(II)-Elesclomol** complex will form.
- Continue stirring for a sufficient period to ensure complete reaction.
- Isolate the complex by filtration, wash with deionized water and then with a small amount of cold acetone.
- Dry the resulting solid under vacuum.

Characterization of Cu(II)-Elesclomol

A suite of analytical techniques is employed to confirm the structure, purity, and properties of the synthesized **Cu(II)-Elesclomol** complex.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is used to monitor the formation of the complex and to study its electronic properties. The chelation of Cu(II) by Elesclomol results in a shift in the absorption spectrum compared to the free ligand.

Experimental Protocol:

- Prepare solutions of Elesclomol and **Cu(II)-Elesclomol** of known concentrations in a suitable solvent (e.g., DMSO or ethanol).
- Record the UV-Vis absorption spectra over a wavelength range of 200-800 nm using a spectrophotometer.
- The formation of the complex is indicated by the appearance of new absorption bands or shifts in the existing bands of the Elesclomol ligand[4][7]. Theoretical calculations have suggested a λ_{max} of 380 nm for the **Cu(II)-Elesclomol** complex[8].

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and stoichiometry of the **Cu(II)-Elesclomol** complex.

Experimental Protocol:

- Prepare a dilute solution of the **Cu(II)-Elesclomol** complex in a suitable solvent for electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI).
- Infuse the sample into the mass spectrometer.
- Acquire the mass spectrum in the appropriate mass range.
- The observed mass-to-charge ratio (m/z) should correspond to the calculated molecular weight of the [Cu(Elesclomol)] complex. The molecular formula is $C_{19}H_{18}CuN_4O_2S_2$, with a molecular weight of approximately 462.1 g/mol [9][10].

Electron Paramagnetic Resonance (EPR) Spectroscopy

EPR spectroscopy is a powerful technique for studying paramagnetic species like Cu(II) complexes. It provides information about the coordination environment and electronic structure of the copper center.

Experimental Protocol:

- Prepare a solution or a powdered sample of the **Cu(II)-Elesclomol** complex.
- Record the EPR spectrum at a suitable temperature (e.g., 77 K or room temperature).
- The g-tensor and hyperfine coupling constants (A) are determined from the spectrum[11][12][13]. For Cu(II) complexes, the relative values of $g_{||}$ and $g_{\perp}$ can provide insights into the geometry of the copper center[11][12][14].

X-ray Crystallography

Single-crystal X-ray diffraction provides definitive structural information, including bond lengths, bond angles, and the coordination geometry of the copper ion.

Experimental Protocol:

- Grow single crystals of the **Cu(II)-Elesclomol** complex suitable for X-ray diffraction. This can be achieved by slow evaporation of a saturated solution or by vapor diffusion techniques.
- Mount a suitable crystal on a goniometer.
- Collect diffraction data using an X-ray diffractometer.
- Solve and refine the crystal structure to obtain the precise three-dimensional arrangement of atoms in the complex.

Quantitative Data Summary

The following tables summarize key quantitative data for the synthesis and biological activity of **Cu(II)-Elesclomol**.

Table 1: Synthesis and Physicochemical Properties of **Cu(II)-Elesclomol**

Parameter	Value	Reference
Molecular Formula	C ₁₉ H ₁₈ CuN ₄ O ₂ S ₂	[9][10]
Molecular Weight	~462.1 g/mol	[9][10]
Synthesis Yield (Elesclomol)	60-70%	[1]
Stoichiometry (Cu:Elesclomol)	1:1	[1][2]
UV-Vis λ _{max} (calculated)	380 nm	[8]

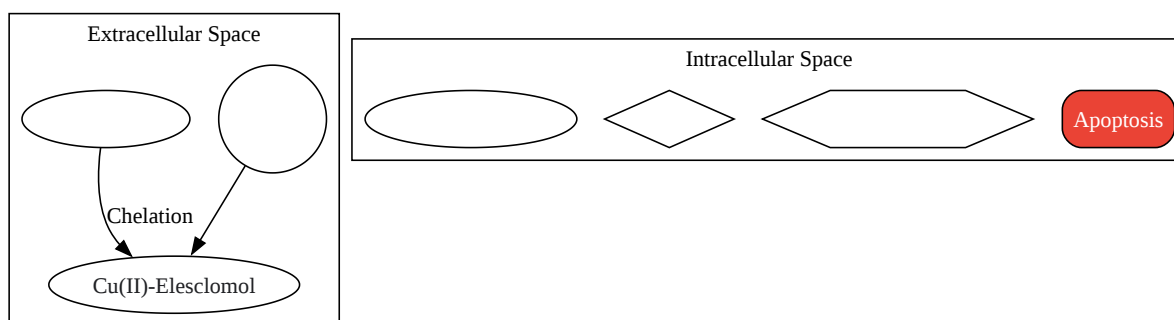
Table 2: In Vitro Cytotoxicity of **Cu(II)-Elesclomol**

Cell Line	IC50	Reference
K562 (Human erythroleukemia)	7.5 nM	[15]
MCF-7 (Human breast adenocarcinoma)	24 nM	[1]
SK-MEL-5 (Human melanoma)	110 nM	[1]
HL-60 (Human promyelocytic leukemia)	9 nM	[1]

Mechanism of Action: Signaling Pathways and Experimental Workflows

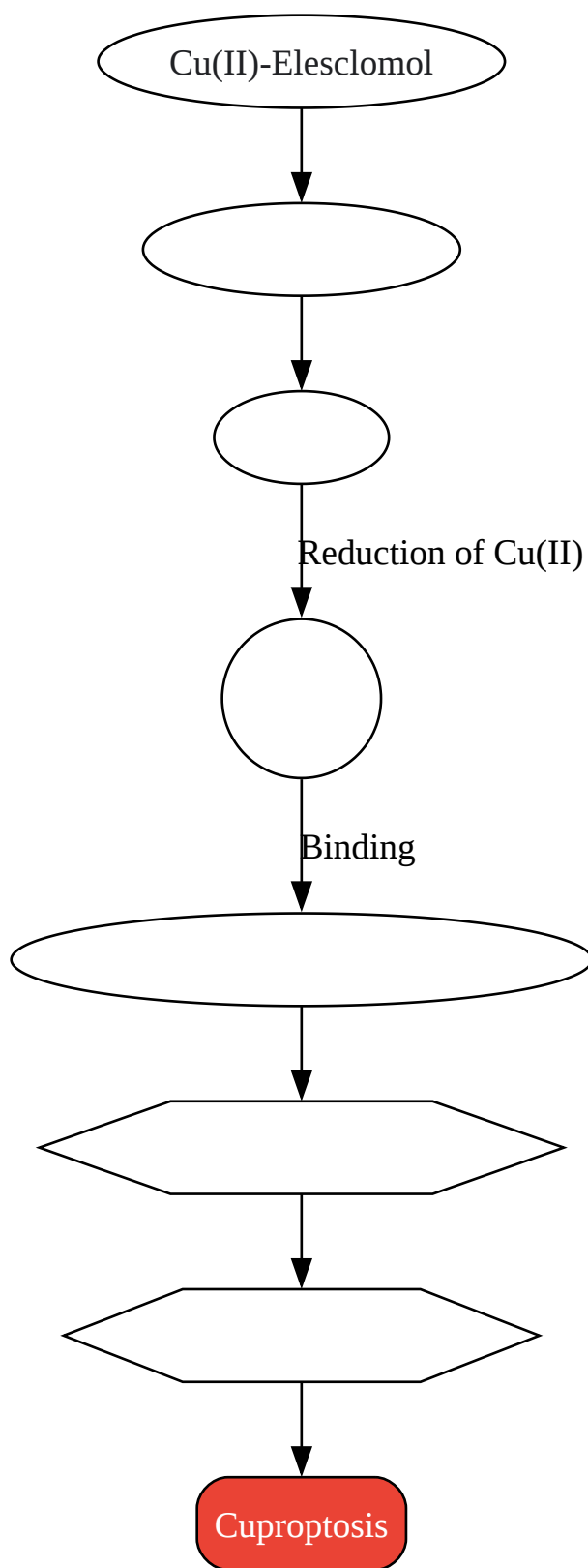
The anticancer activity of **Cu(II)-Elesclomol** is multifaceted, primarily involving the induction of oxidative stress and cuproptosis.

Induction of Oxidative Stress



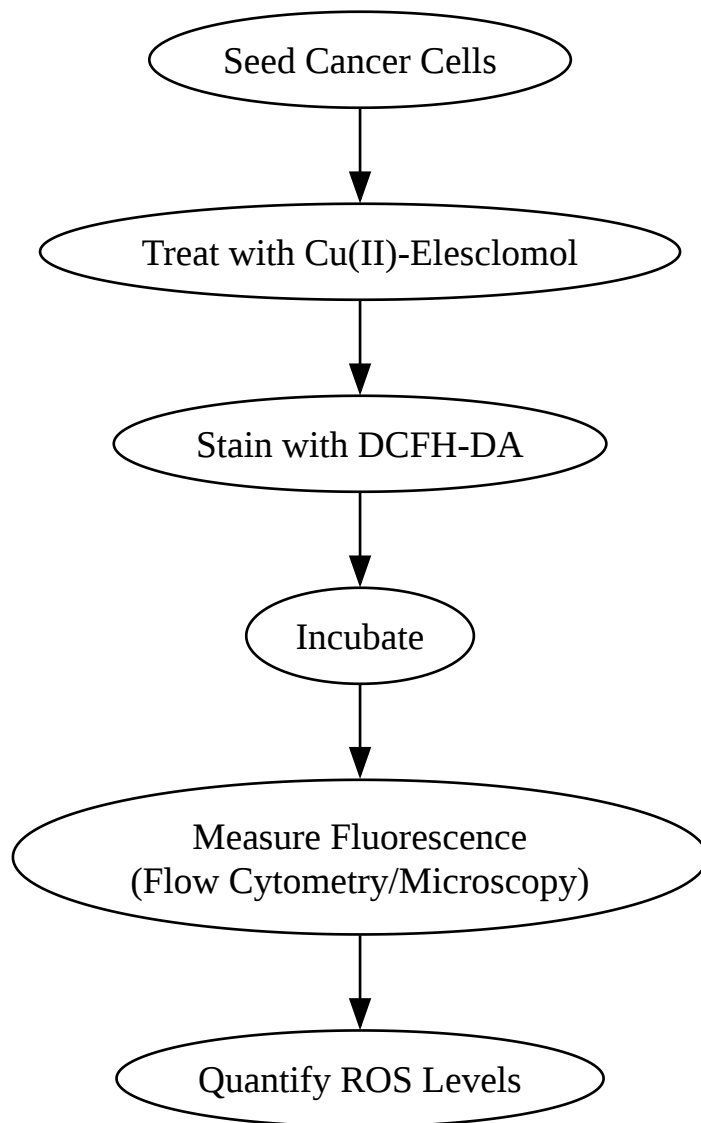
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Cuproptosis Pathway



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Experimental Workflow for ROS Detection



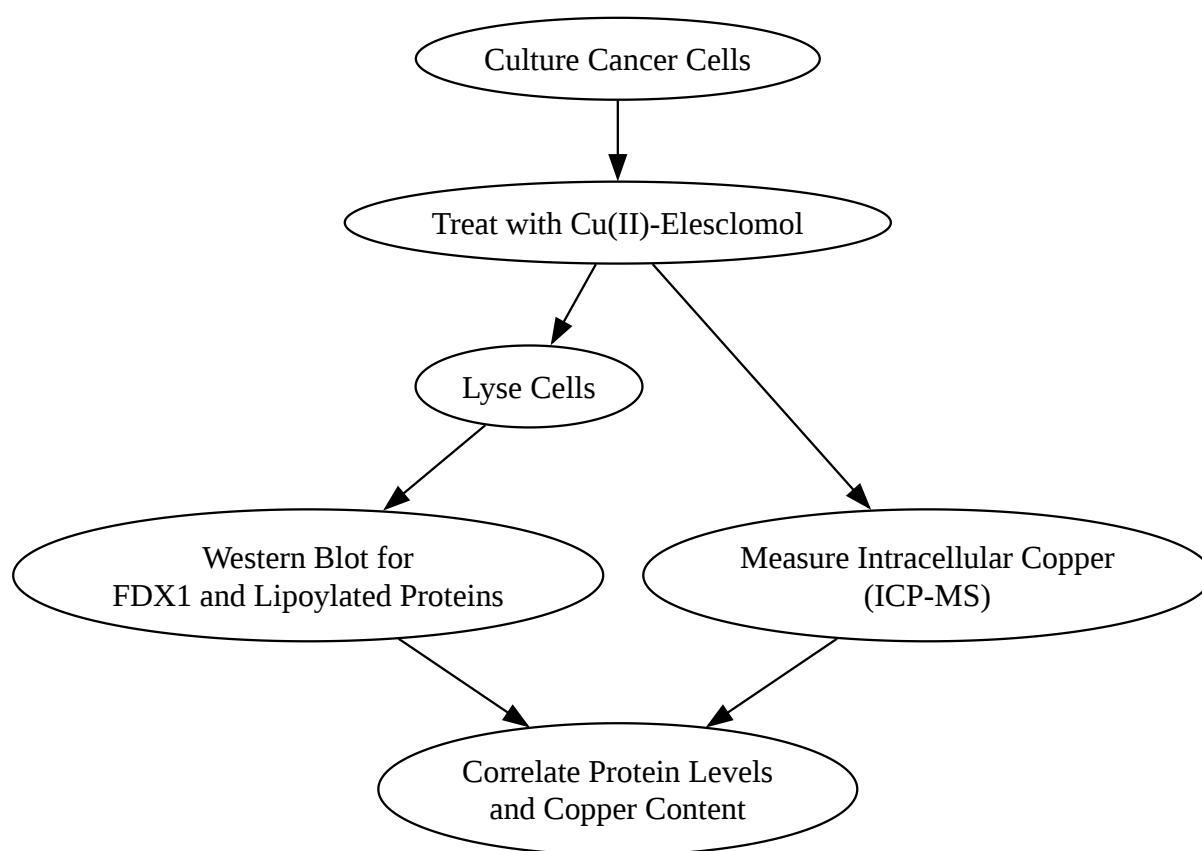
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Experimental Protocol for ROS Detection:

- Cell Seeding: Plate cancer cells in a suitable format (e.g., 96-well plate or chamber slides) and allow them to adhere overnight.
- Treatment: Treat the cells with varying concentrations of **Cu(II)-Elesclomol** for the desired time period. Include appropriate controls (vehicle-treated and positive control for ROS induction).

- **Staining:** Wash the cells with a suitable buffer (e.g., PBS) and then incubate with a ROS-sensitive fluorescent probe, such as 2',7'-dichlorodihydrofluorescein diacetate (DCFH-DA), in the dark[3][16].
- **Measurement:** After incubation, wash the cells to remove excess probe. Measure the fluorescence intensity using a fluorescence plate reader, flow cytometer, or fluorescence microscope[3][17].
- **Analysis:** Quantify the relative fluorescence units (RFU) to determine the level of intracellular ROS production in treated cells compared to controls.

Experimental Workflow for Cuproptosis Detection



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Experimental Protocol for Cuproptosis Detection:

- Cell Treatment: Treat cancer cells with **Cu(II)-Elesclomol**.
- Intracellular Copper Measurement: Harvest the cells, wash thoroughly, and digest them. Measure the intracellular copper concentration using inductively coupled plasma mass spectrometry (ICP-MS)[6][18].
- Protein Analysis: Lyse a parallel set of treated cells and perform Western blot analysis to assess the levels of key proteins involved in cuproptosis, such as ferredoxin 1 (FDX1) and lipoylated tricarboxylic acid (TCA) cycle enzymes[6].
- Data Correlation: Analyze the data to establish a correlation between increased intracellular copper levels and alterations in the expression of cuproptosis-related proteins.

Conclusion

The **Cu(II)-Elesclomol** complex represents a promising strategy in cancer therapy due to its unique mechanism of action that exploits the metabolic vulnerabilities of cancer cells. This guide provides a foundational framework for the synthesis and comprehensive characterization of this important metallodrug. The detailed protocols and summarized data are intended to support further research and development in this area, ultimately contributing to the advancement of novel cancer treatments. The visualization of the signaling pathways offers a clear conceptual understanding of its mode of action, which is crucial for designing future studies and clinical applications.

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